

Cycloheptanecarbonyl Chloride: A Technical Safety Guide for Advanced Research

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Compound of Interest

Compound Name: Cycloheptanecarbonyl chloride

CAS No.: 6557-86-4

Cat. No.: B1353899

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This guide provides an in-depth technical overview of the safety considerations and handling protocols for **cycloheptanecarbonyl chloride** (CAS No. 6557-86-4). Designed for researchers, scientists, and professionals in drug development and agrochemical synthesis, this document moves beyond standard Safety Data Sheet (SDS) formats to deliver field-proven insights and explain the causality behind critical safety procedures. As a key intermediate, the unique reactivity of **cycloheptanecarbonyl chloride** demands a comprehensive understanding of its hazard profile to ensure safe and effective utilization in complex synthetic pathways.

The Chemistry of Hazard: Understanding Cycloheptanecarbonyl Chloride's Reactivity

Cycloheptanecarbonyl chloride is a derivative of a carboxylic acid, characterized by a seven-carbon aliphatic ring attached to a highly reactive acyl chloride functional group. This functional group is the primary driver of its hazardous properties. The key to its safe handling lies in understanding its vigorous reactivity, particularly with nucleophiles.

Water Reactivity: The most critical characteristic of acyl chlorides is their violent reaction with water. This is not a simple dissolution but a rapid, exothermic hydrolysis reaction that produces cycloheptanecarboxylic acid and corrosive hydrogen chloride (HCl) gas. The heat generated can cause the surrounding solution to boil, and the release of HCl gas presents a severe inhalation hazard. Therefore, all handling procedures must be conducted under strictly anhydrous (water-free) conditions.

Reactivity with Other Nucleophiles: Beyond water, it will react exothermically with other nucleophilic compounds such as alcohols (to form esters), amines (to form amides), and strong bases. These reactions are fundamental to its utility in synthesis but also underscore the need to prevent unintentional contact with incompatible materials.

Hazard Identification and Classification

Based on data submitted to the European Chemicals Agency (ECHA), **Cycloheptanecarbonyl chloride** is classified under the Globally Harmonized System (GHS) with the following hazards:

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Warning	Harmful if swallowed.
Skin Corrosion/Irritation	Category 1B	H314	Danger	Causes severe skin burns and eye damage.
Specific Target Organ Toxicity, Single Exposure	Category 3	H335	Warning	May cause respiratory irritation.

This GHS classification is based on notifications to the ECHA C&L Inventory and provides the foundational understanding of the intrinsic hazards of the molecule. While a specific flammability classification is not listed in this aggregated data, closely related cycloalkanecarbonyl chlorides are classified as Flammable Liquids, Category 3. Given its structural similarity and the general properties of acyl chlorides, it is prudent to treat **Cycloheptanecarbonyl chloride** as a flammable liquid.

Hazard Pictograms:

corrosive
Irritant

Core Properties and Characteristics

While a comprehensive, verified SDS for **cycloheptanecarbonyl chloride** is not readily available, the following information has been compiled from chemical databases and by analogy to structurally similar compounds.

Property	Value / Description	Rationale / Source
Chemical Formula	C ₈ H ₁₃ ClO	PubChem
Molecular Weight	160.64 g/mol	PubChem
Appearance	Colorless to slightly yellow liquid.	LookChem
Odor	Pungent, sharp.	LookChem, Analogy to other acyl chlorides
Water Solubility	Decomposes violently.	General property of acyl chlorides.

Note: Physical constants such as boiling point and density are not consistently reported. For process design, empirical determination under controlled conditions is recommended.

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory. This begins with engineering controls and is supplemented by rigorous PPE protocols. The causality is simple: prevent all routes of contact.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of **cycloheptanecarbonyl chloride** must be performed in a certified chemical fume hood to control vapors and potential release of HCl

gas.

- **Inert Atmosphere:** For reactions and transfers, the use of an inert atmosphere (e.g., nitrogen or argon) is best practice to exclude moisture and prevent degradation of the material and hazardous reactions.
- **Safety Shower and Eyewash Station:** Immediate access to a safety shower and eyewash station is non-negotiable. Their location must be clearly marked and unobstructed.

Personal Protective Equipment (PPE) Protocol

The selection of PPE is not merely a checklist; it is a system designed to protect against the specific hazards of skin corrosion and severe eye damage.

- **Hand Protection:** Wear chemical-resistant gloves. Given that breakthrough times vary, double-gloving is a recommended practice for extended operations. Do not use light-duty disposable gloves (e.g., thin nitrile) as the primary barrier.
- **Eye and Face Protection:** Chemical safety goggles are mandatory at a minimum. For operations with a higher risk of splash, such as transfers of larger quantities, a full-face shield worn over safety goggles is required.
- **Skin and Body Protection:** A flame-resistant lab coat is essential. For transfers or when handling quantities greater than a few milliliters, a chemical-resistant apron should be worn over the lab coat. Ensure clothing is made of non-static-producing material.
- **Respiratory Protection:** Not typically required when work is performed within a certified fume hood. If there is a potential for exposure outside of a fume hood (e.g., during a large spill), a respirator with an appropriate acid gas cartridge is necessary.

Caption: Decision workflow for selecting appropriate PPE.

Safe Handling and Storage Protocols

Storage

The primary goal of storage is to maintain the integrity of the chemical and prevent accidental contact with incompatible materials, especially water.

- Container: Store in the original, tightly sealed container.
- Environment: A cool, dry, well-ventilated area is required. The storage location should be a designated corrosives cabinet.
- Segregation: Crucially, store **cycloheptanecarbonyl chloride** away from water, aqueous solutions, bases, alcohols, and oxidizing agents. Do not store in a flammable liquids cabinet where other classes of flammable materials are kept, due to its reactivity.
- Inert Atmosphere: For long-term storage, blanketing the container with an inert gas like nitrogen or argon is advisable to prevent moisture ingress from the air.

Handling and Dispensing

- Anhydrous Techniques: Use oven-dried glassware and handle under an inert atmosphere.
- Grounding: For transfers between metal containers, ensure both containers are grounded and bonded to prevent static discharge, which could be an ignition source.
- Addition to Reactions: When adding to a reaction mixture, do so slowly and in a controlled manner, as the subsequent reaction may be exothermic. An ice bath should be on standby to cool the reaction vessel if necessary.

Emergency Procedures: A Self-Validating System

Emergency response must be planned and reflexive. The "self-validating" principle means that each step confirms the safety of the next.

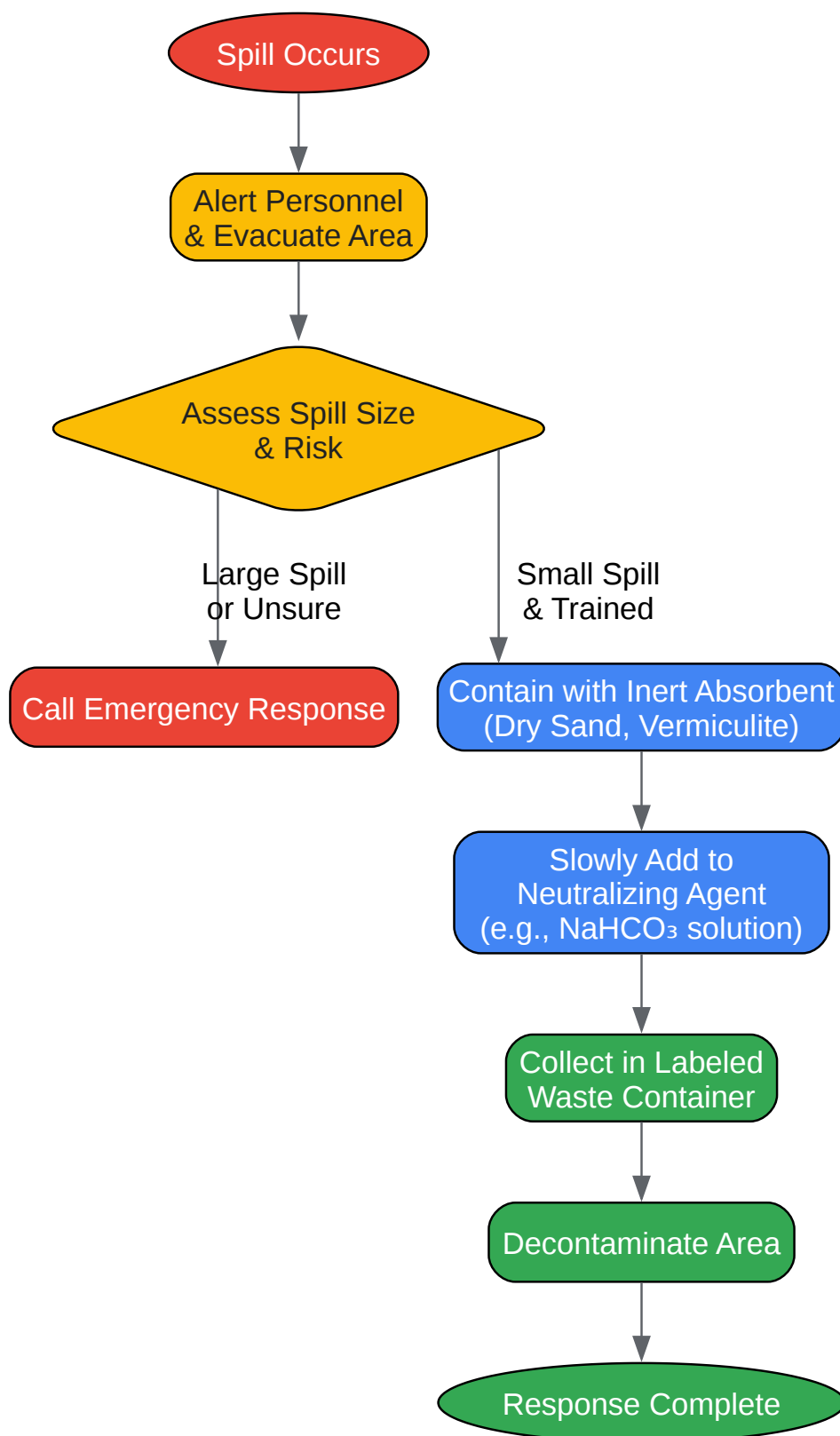
Spill Response

The immediate priorities are to control the spill, prevent exposure, and neutralize the hazard without causing a more dangerous reaction.

- Evacuate and Alert: Immediately alert others in the area and evacuate non-essential personnel.
- Assess: From a safe distance, assess the size of the spill and whether you have the appropriate training and materials to handle it. If not, call your institution's emergency

response team.

- Ventilate: Ensure the fume hood is operating at maximum capacity.
- Contain and Absorb (Do NOT use water or combustible materials):
 - Cover the spill with a non-combustible, inert absorbent material like dry sand, diatomaceous earth, or vermiculite.
 - Work from the outside of the spill inward.
- Neutralize (with extreme caution): Once absorbed, the material can be slowly and carefully added to a large volume of a neutralizing agent, such as a cold solution of sodium bicarbonate. This process will generate gas (CO_2) and should be done in a fume hood.
- Collect and Dispose: Scoop the neutralized absorbent material into a clearly labeled, sealed container for hazardous waste disposal.
- Decontaminate: Wipe the spill area with a neutralizing solution, followed by soap and water.



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